

Early Research on Nae-IN-M22: A Technical Guide

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Compound of Interest

Compound Name: Nae-IN-M22

Cat. No.: B10824438

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the early preclinical research on **Nae-IN-M22**, a novel, selective, and reversible inhibitor of the NEDD8-activating enzyme (NAE). The information presented here is compiled from foundational studies and is intended to serve as a comprehensive resource for researchers in oncology and drug development.

Core Concepts and Mechanism of Action

Nae-IN-M22, also referred to as M22, is a small molecule inhibitor that targets the NEDD8-activating enzyme (NAE), a critical component of the neddylation pathway. Neddylation is a post-translational modification process analogous to ubiquitination, which plays a crucial role in the regulation of various cellular processes. The primary substrates of the neddylation pathway are the cullin-RING ligases (CRLs), the largest family of E3 ubiquitin ligases.

By inhibiting NAE, **Nae-IN-M22** prevents the activation and subsequent transfer of NEDD8 to CRLs. This disruption of the neddylation cascade leads to the inactivation of CRLs, resulting in the accumulation of their downstream substrates. Several of these substrates are key regulators of cell cycle progression and apoptosis, such as p27 and CDT1. The stabilization of these anti-proliferative proteins is believed to be a primary driver of the anti-tumor activity of **Nae-IN-M22**.^[1]

Quantitative Data Summary

The following tables summarize the key quantitative data from the initial preclinical evaluation of **Nae-IN-M22**.

Table 1: In Vitro Activity

Parameter	Cell Line	Value	Reference
GI50	A549 (Non-small cell lung cancer)	5.5 μ M	[2] [3]
GI90	A549 (Non-small cell lung cancer)	19.3 μ M	[2]

Table 2: In Vivo Efficacy

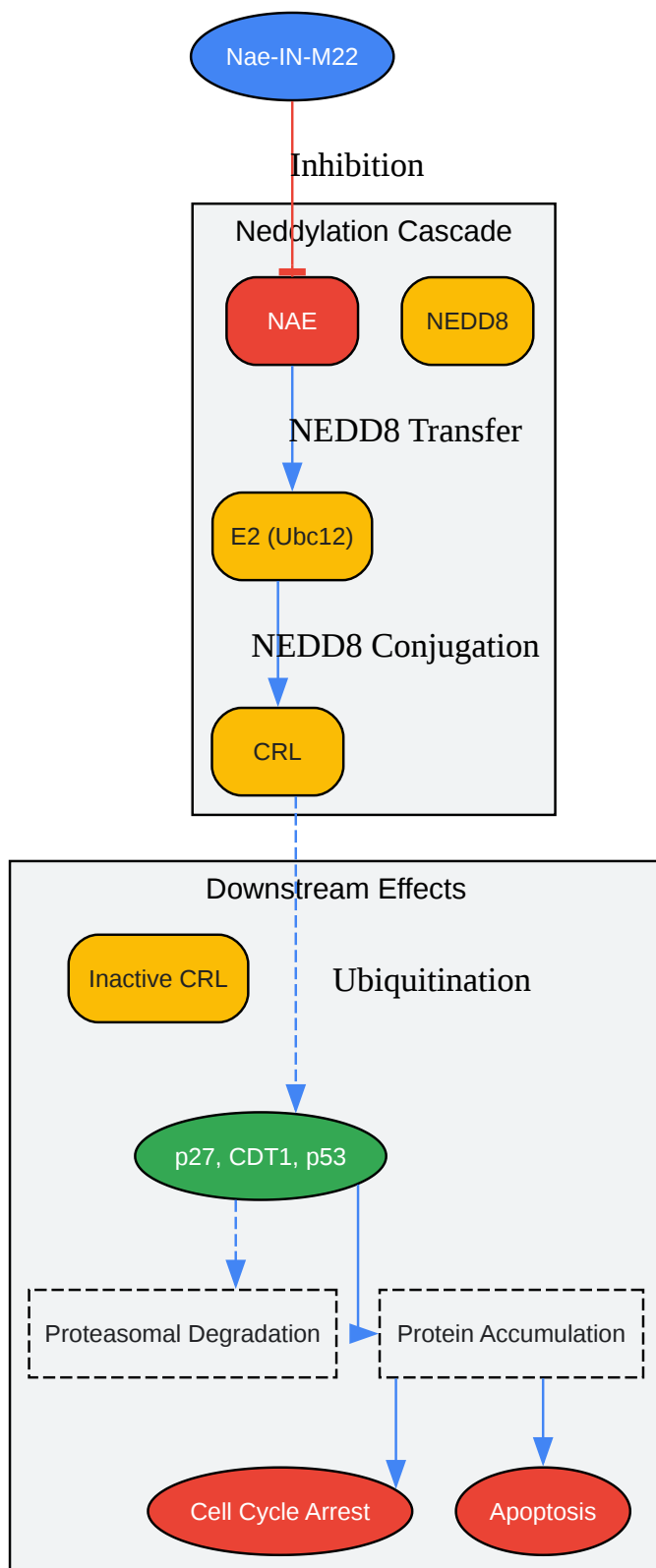
Animal Model	Tumor Type	Dosage and Administration	Outcome	Reference
Nude Mice	AGS (Gastric adenocarcinoma) Xenograft	60 mg/kg, intraperitoneal injection, once daily for 14 days	Tumor growth inhibition	[2]

Table 3: Chemical Properties

Property	Value	Reference
Molecular Formula	C20H24Cl2N2	
Molecular Weight	363.33 Da	
Synonyms	NEDD8 inhibitor M22, 1-benzyl-N-[2-(2,4-dichlorophenyl)ethyl]-4-piperidinamine	

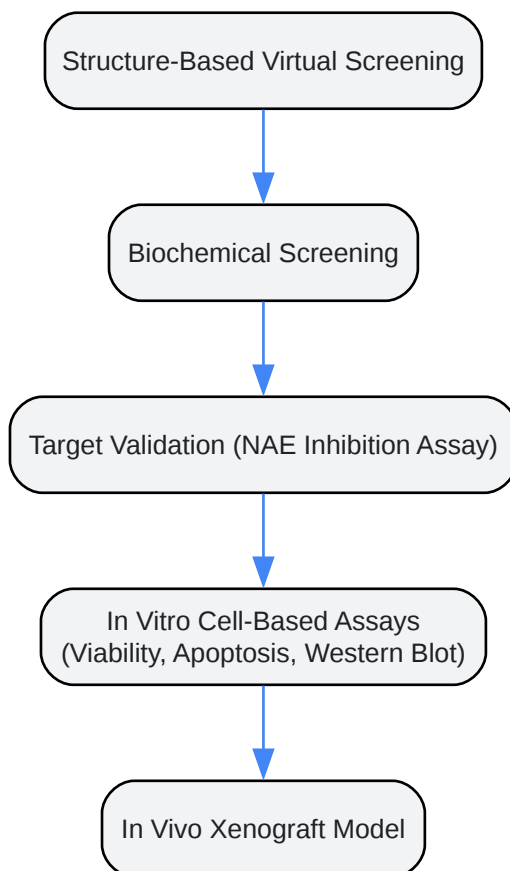
Signaling Pathway and Experimental Workflows

The following diagrams illustrate the proposed signaling pathway affected by **Nae-IN-M22** and a general workflow for its evaluation.



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Caption: Proposed signaling pathway of **Nae-IN-M22**. (Within 100 characters)



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References

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- 2. Discovery of a novel NEDD8 Activating Enzyme Inhibitor with Piperidin-4-amine Scaffold by Structure-Based Virtual Screening - PubMed [pubmed.ncbi.nlm.nih.gov]
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